Technical Guide: Sourcing and Quality Control of 4-(2-(4-Nitrophenoxy)ethoxy)aniline

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-(2-(4-Nitrophenoxy)ethoxy)aniline hydrochloride*
CAS No.:	*19157-80-3*
Cat. No.:	*B13352189*

Get Quote

Executive Summary

4-(2-(4-Nitrophenoxy)ethoxy)aniline is a specialized bifunctional building block characterized by two distinct aromatic systems—an electron-rich aniline and an electron-deficient nitrobenzene—linked by a flexible ethylene glycol spacer. This structural motif is critical in the synthesis of liquid crystal mesogens, polyimide monomers, and PROTAC linkers where precise spatial separation between functional heads is required.

This guide provides a rigorous technical framework for sourcing "Research Grade" material. Unlike commodity chemicals, this compound is often synthesized as a custom building block. Therefore, ensuring purity requires a deep understanding of its synthetic origin and potential impurity profile (e.g., regioisomers, over-alkylated byproducts).

Chemical Identity & Technical Specifications

Before engaging suppliers, the compound must be unambiguously defined to avoid sourcing errors (e.g., confusing it with the symmetric bis-nitro or bis-amino analogs).

© 2026 BenchChem. All rights reserved.

Property	Specification
IUPAC Name	4-[2-(4-nitrophenoxy)ethoxy]aniline
Common Name	4-Amino-4'-nitro-1,2-diphenoxyethane
SMILES	NC1=CC=C(OCCOC2=CC=C(=O)C=C2)C=C1
Molecular Formula	$C_{14}H_{14}N_2O_4$
Molecular Weight	274.28 g/mol
Predicted LogP	~2.3 (Moderate lipophilicity)
Physical State	Pale yellow to orange solid (Color derived from nitro-conjugation)

Synthesis-Driven Impurity Profiling

Expertise Insight: The quality of this building block is dictated by its synthetic route. Understanding how it is made allows you to predict what impurities to look for in the Certificate of Analysis (CoA).

Primary Synthetic Route (Williamson Ether Synthesis)

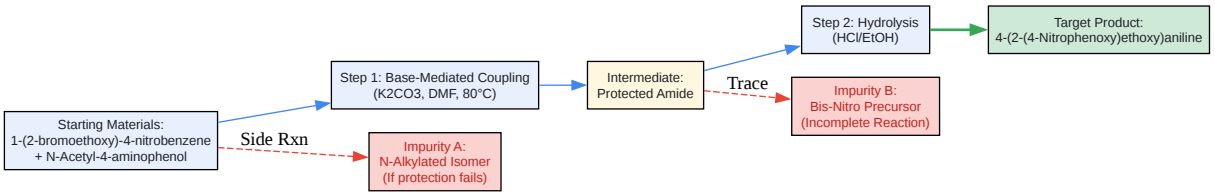
The most robust synthesis involves the coupling of N-acetyl-4-aminophenol (Paracetamol) with 1-(2-bromoethoxy)-4-nitrobenzene, followed by hydrolysis.

Why this matters:

- Direct Alkylation Risk: If 4-aminophenol is used directly without protection, the alkyl halide will react with the nitrogen (amine) instead of the oxygen (phenol), leading to N-alkylated impurities which are difficult to separate.
- Symmetric Byproducts: If the supplier attempts a partial reduction of 1,2-bis(4-nitrophenoxy)ethane, the product will inevitably contain bis-nitro (starting material) and bis-amine (over-reduced) contaminants.

Graphviz Diagram: Synthesis & Impurity Logic

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Fig 1. Preferred synthetic pathway emphasizing the necessity of amine protection to prevent N-alkylation impurities.

Quality Control Protocols (Self-Validating System)

To ensure "Research Grade" (>98% purity), the following QC protocol must be enforced. This system is self-validating because the orthogonal methods (HPLC + NMR) confirm both identity and purity.

A. HPLC Method (Purity Check)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid (buffers amine tailing).
  - B: Acetonitrile.[1]
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV at 254 nm (aromatic rings) and 350 nm (nitro group signature).
- Acceptance Criteria:
  - Main peak area > 98%.[2]
  - No single impurity > 0.5%.

© 2026 BenchChem. All rights reserved.

- Critical Check: The bis-nitro impurity (if present) will elute later (more lipophilic). The bis-amine will elute earlier (more polar).

B. ^{1}H-NMR (Identity Check)

- Solvent: DMSO-d_6.
- Diagnostic Signals:
  - Ethylene Bridge: Two distinct triplets at ~4.3 ppm and ~4.4 ppm (integrating to 2H each). If these appear as a single multiplet or shifted, suspect N-alkylation.
  - Nitro Group Protons: Doublet at ~8.2 ppm (deshielded).
  - Amine Protons: Broad singlet at ~4.8 ppm (exchangeable with D_2O).

Sourcing Strategy & Supplier Landscape

Since this is a specialized building block, it is rarely found in "Next Day Delivery" catalogs. You must utilize a Tiered Sourcing Strategy.

Tier 1: High-Confidence Building Block Vendors

These suppliers specialize in hetero-bifunctional linkers and likely hold stock or have a validated route.

- Enamine / UkrOrgSynthesis: Known for massive building block libraries.
- Combi-Blocks: Often stocks specific aniline-ether derivatives.
- WuXi AppTec (LabNetwork): Aggregates reliable global stock.

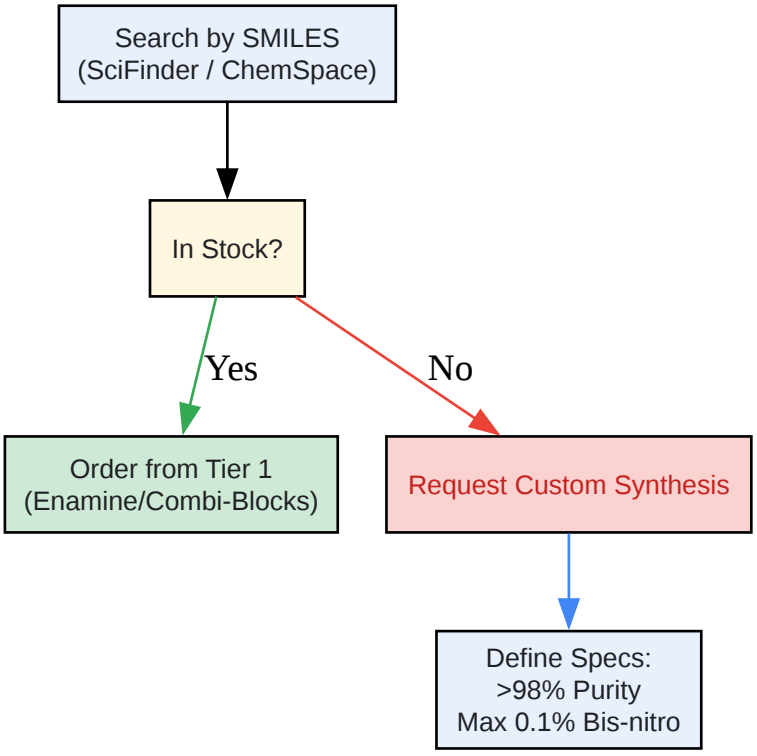
Tier 2: Custom Synthesis (CROs)

If Tier 1 fails, request synthesis using the CAS 50925-42-3 (Note: Verify this CAS with the structure, as databases often have conflicts with similar azo-dyes. Always search by Structure/SMILES).

- Request Specification: "Synthesis via 4-acetamidophenol route to exclude N-alkylated impurities."

© 2026 BenchChem. All rights reserved.

Sourcing Decision Tree:



Click to download full resolution via product page

Caption: Fig 2. Decision matrix for sourcing specialized bifunctional linkers.

Handling and Safety

- Toxicity: Like most anilines, this compound is a potential sensitizer and may cause methemoglobinemia if absorbed. The nitro moiety adds potential mutagenic risks (Ames positive potential).
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen). Anilines oxidize (darken) upon exposure to air/light.
- PPE: Double nitrile gloves, lab coat, and handling strictly inside a fume hood.

References

- Williamson Ether Synthesis Protocols:Vogel's Textbook of Practical Organic Chemistry, 5th Ed. Longman Scientific & Technical, 1989.

© 2026 BenchChem. All rights reserved.

- Aniline Oxidation & Stability: Patai, S. The Chemistry of the Amino Group. Interscience Publishers, 1968.
- HPLC Analysis of Nitro-Anilines: Snyder, L. R., et al. Practical HPLC Method Development. Wiley-Interscience, 2nd Ed, 1997.
- Sourcing Database:ChemSpace / PubChem Compound Database. (Used for SMILES-based vendor identification). URL: [Link][3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. HPLC Method for Analysis of 4-ethoxyaniline on Primesep 100 Column | SIELC Technologies [sielc.com]
- 2. 4-Methoxy-2-nitroaniline, 99% 500 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 3. CC(C)(C)OC(=O)NC(Cc1ccc(cc1)C(F)F)C(O)=O | C15H19F2NO4 | CID 103841364 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Sourcing and Quality Control of 4-(2-(4-Nitrophenoxy)ethoxy)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13352189/docs#technical-guide-sourcing-and-quality-control-of-4-2-4-nitrophenoxy-ethoxy-aniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

© 2026 BenchChem. All rights reserved.

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.